

Application Notes and Protocols for Parenteral Formulation of Ceftaroline Fosamil

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Compound of Interest

Compound Name: Cefivitril

Cat. No.: B1623600

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Disclaimer: The following information has been compiled for "Ceftaroline fosamil." The initial request for "**Cefivitril**" did not yield specific results, suggesting a possible typographical error. Ceftaroline fosamil, a fifth-generation parenteral cephalosporin, has been selected as a relevant and well-documented substitute for the purpose of this research application note.

Introduction

Ceftaroline fosamil is a sterile, semi-synthetic prodrug from the cephalosporin class of β -lactam antibiotics.[1] It is designed for parenteral administration and exhibits potent bactericidal activity against a broad spectrum of pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA).[2][3] Ceftaroline fosamil is a water-soluble N-phosphono prodrug that is rapidly and completely converted in the plasma by phosphatase enzymes to its active metabolite, ceftaroline.[3][4] This document provides detailed protocols and data for the preparation and analysis of Ceftaroline fosamil parenteral formulations for research purposes.

Physicochemical Properties

Ceftaroline fosamil is formulated as a monoacetate monohydrate to enhance stability.[5] The amorphous form of the drug is chemically unstable, making the crystalline form preferable for formulation development.[5] Key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Name	(6R, 7R)-7-[(2Z)-2-(ethoxyimino)-2-[5-phosphonoamino)-1,2,4-thiadiazol-3-yl]acetamido]}-3-[[4-(1-methylpyridin-1-ium-4-yl)-1,3-thiazol-2-yl]sulfanyl]8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate monoacetate monohydrate	[6]
Molecular Formula	C ₂₂ H ₂₁ N ₈ O ₈ PS ₄ .C ₂ H ₄ O ₂ .H ₂ O	[6]
Molecular Weight	762.75 g/mol	[6]
Appearance	Sterile powder	[7]
Solubility in Water	8.6 mg/mL (increased by L-arginine in IV infusion)	[1]
pH of IV Infusion	4.8 to 7.0	[1][8]

Parenteral Formulation

Ceftaroline fosamil for injection is a sterile powder that requires reconstitution and further dilution prior to intravenous administration.[7] The formulation typically includes L-arginine as an excipient to increase the solubility of the active pharmaceutical ingredient.[1]

- Sterile Water for Injection, USP
- 0.9% Sodium Chloride Injection, USP (Normal Saline)[8]
- 5% Dextrose Injection, USP[8]
- 2.5% Dextrose Injection, USP, and 0.45% Sodium Chloride Injection, USP[8]
- Lactated Ringer's Injection, USP[9]

- Reconstitution: Aseptically add 20 mL of Sterile Water for Injection, USP, to a single-use vial of Ceftaroline fosamil (e.g., 600 mg).[8]
- Gently mix to ensure complete dissolution. The constitution time is typically less than 2 minutes.[8]
- Visually inspect the solution for particulate matter. The color of the solution may range from clear, light to dark yellow.[8]
- Dilution: The reconstituted solution must be further diluted in a suitable infusion bag (e.g., $\geq$ 250 mL).[8]
- Withdraw the required volume of the reconstituted solution and add it to an infusion bag containing one of the recommended diluents.

Stability of Ceftaroline Fosamil Solutions

The stability of Ceftaroline fosamil is influenced by its physical state (amorphous vs. crystalline), moisture content, temperature, and the composition of the solution.[5] The crystalline monoacetic acid solvate with a moisture content of approximately 3% has been found to be the most stable form for long-term storage.[5]

Solution Type	Storage Condition	Stability Duration	Reference(s)
Reconstituted Solution in Infusion Bag	Room Temperature	Up to 6 hours	[7]
Reconstituted Solution in Infusion Bag	Refrigerated (2°C to 8°C)	Up to 24 hours	[7]
4-12 mg/mL in 0.9% NaCl or 5% Dextrose (Elastomeric Infusion Systems)	Room Temperature	Up to 6 hours	[10][11]
4-12 mg/mL in 0.9% NaCl or 5% Dextrose (Elastomeric Infusion Systems)	Refrigerated (2°C to 8°C)	Up to 24 hours	[10][11]
In Baxter Mini-Bag Plus with 0.9% NaCl	Room Temperature	Up to 6 hours	[7]
In Baxter Mini-Bag Plus with 0.9% NaCl	Refrigerated (2°C to 8°C)	Up to 24 hours	[7]
Plasma Samples	-80°C	At least 3 months	[12]

Pharmacokinetics

Ceftaroline fosamil is a prodrug that is rapidly converted to the active metabolite, ceftaroline, by plasma phosphatases.[1]

Parameter	Value	Reference(s)
Administration Route	Intravenous infusion	[2]
Metabolism	Rapidly converted to active ceftaroline by plasma phosphatases.	[1]
Active Metabolite	Ceftaroline	[1]
Inactive Metabolite	Ceftaroline M-1 (open-ring metabolite)	[1]
Mean Terminal Elimination Half-life	Approximately 2.5 hours	[1]
Primary Route of Excretion	Renal	[2]

Analytical Methodology: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

A validated RP-HPLC method is essential for the quantification of Ceftaroline fosamil in bulk drug, pharmaceutical formulations, and for stability studies.

Parameter	Method 1	Method 2	Reference(s)
Column	Agilent Zorbax Eclipse Plus C18 (5 µm, 250 mm x 4.6 mm)	C-18 column (5µm, 4.6×150 mm)	[13],[14]
Mobile Phase	Water:Acetonitrile (87:13, v/v)	Acetonitrile:Potassium Dihydrogen Orthophosphate:Methanol (30:40:30, v/v/v)	[13],[14]
Flow Rate	Not Specified	1.0 mL/min	[14]
Detection (UV)	265 nm	Not Specified	[6]
Linearity Range	20-240 mcg/mL	40-120 mcg/mL	[6],[14]

- Diluent Preparation: Prepare a 50:50 (v/v) mixture of acetonitrile and water.[6]
- Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 100 mg of Ceftaroline fosamil reference standard in 30 mL of diluent in a 100 mL volumetric flask. Sonicate for approximately 15 minutes and then make up to the mark with the diluent.[6]
- Working Standard Solution (200 µg/mL): Pipette 10 mL of the standard stock solution into a 50 mL volumetric flask and dilute to the mark with the diluent.[6]
- Sample Solution: Transfer a quantity of the lyophilized powder for injection equivalent to 100 mg of Ceftaroline fosamil into a 100 mL volumetric flask. Add 50 mL of diluent, sonicate to dissolve, and then dilute to the mark with the diluent.
- Calibration Curve: Prepare a series of dilutions from the working standard solution to cover the desired concentration range (e.g., 20-240 µg/mL).[6]
- Inject equal volumes (e.g., 20 µL) of the standard solutions and the sample solution into the HPLC system.
- Record the peak areas and calculate the concentration of Ceftaroline fosamil in the sample.

Visualizations

Caption: Workflow for the preparation and analysis of a Ceftaroline fosamil parenteral formulation.

Caption: Protocol for stability testing of Ceftaroline fosamil infusion solutions.

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